Operational Safety Guide: Handling JNJ-28610244 (H4R Agonist)

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Compound of Interest

Compound Name:	*JNJ-28610244*
CAS No.:	*1251462-28-8*
Cat. No.:	*B608212*

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Executive Summary & Compound Identity

JNJ-28610244 is a potent, selective Histamine H4 Receptor (H4R) Agonist [1, 2].[1][2][3] Unlike antagonists that block receptor activity, this compound activates the receptor, mimicking histamine with high affinity (pKi ~7.3) [3].

Critical Safety Distinction: Do not confuse this compound with JNJ-61186372 (Lazertinib) or industrial solvents manufactured by JNJ Industries. **JNJ-28610244** is a bioactive research tool that modulates immune responses, specifically chemotaxis and cytokine release in eosinophils, mast cells, and T-cells [4].

Operational Directive: Due to its ability to trigger potent biological signaling at nanomolar concentrations, **JNJ-28610244** must be handled as a High Potency Bioactive Compound (HPBC). All protocols below assume the compound is in its neat powder form or high-concentration stock solution (DMSO).

Personal Protective Equipment (PPE) Matrix

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The following PPE standards are non-negotiable for personnel handling **JNJ-28610244**. These requirements are based on the "Precautionary Principle" for bioactive ligands with undefined occupational exposure limits (OEL).

Protection Zone	Required Equipment	Technical Specification & Rationale
Respiratory	N95 / P100 Respirator	Mandatory if outside Fume Hood.Rationale: As a dry powder, aerosolization risks are high. Inhalation can trigger rapid systemic immune modulation via pulmonary absorption.
Dermal (Hands)	Double Nitrile Gloves	Outer: 5 mil Nitrile (Standard). Inner: 4 mil Nitrile (Contrast Color). Rationale: DMSO (the primary solvent) permeates skin rapidly, carrying the dissolved agonist into the bloodstream. Double gloving provides a breakthrough buffer.
Ocular	Chemical Splash Goggles	Standard: ANSI Z87.1+Rationale: Safety glasses are insufficient against liquid splashes during reconstitution. Direct ocular contact may induce localized inflammation or irritation.
Body	Tyvek® Lab Coat / Apron	Closed-front, long sleeves.Rationale: Prevents accumulation of powder on street clothes. Cotton lab coats are porous and retain chemical residues.

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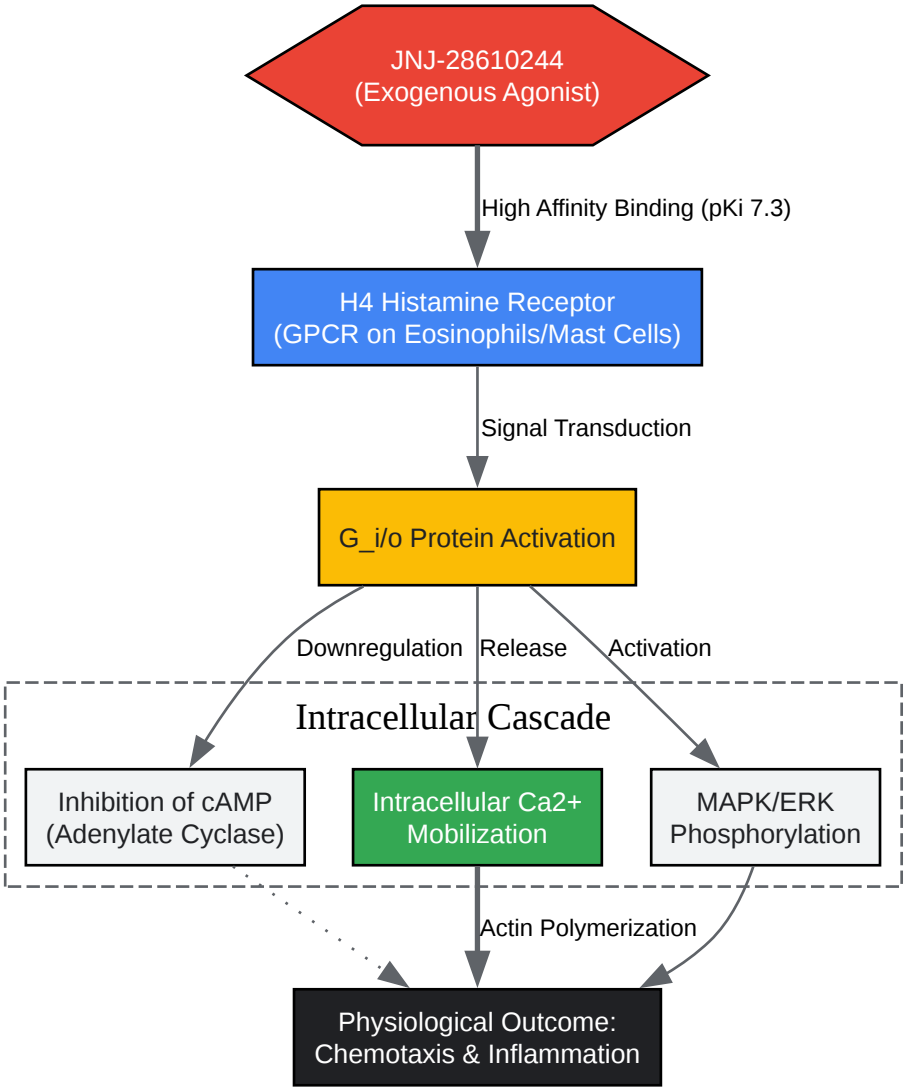
Biological Risk Visualization: Why Safety Matters

To understand the necessity of strict PPE, one must understand the cellular cascade triggered by **JNJ-28610244**. Accidental exposure does not just cause "irritation"; it activates specific G-protein coupled pathways involved in immune cell migration.

Figure 1: **JNJ-28610244** Signaling Pathway Caption: **JNJ-28610244** binds to the H4 receptor, activating Gi/o proteins. This inhibits cAMP and mobilizes Calcium (

), driving actin polymerization and immune cell chemotaxis (migration).



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Operational Protocol: Handling & Reconstitution

This protocol is designed to minimize the "Open Handling" of the dry substance.

Phase A: Preparation (Engineering Controls)

- Workspace: All weighing and solvent addition must occur inside a Chemical Fume Hood or Class II Biosafety Cabinet.
- Airflow Check: Verify face velocity is between 80–100 fpm.
- Materials: Pre-stage DMSO, vortex mixer, and micropipettes inside the hood to prevent breaking the containment plane.

Phase B: Solubilization (Step-by-Step)

Goal: Create a stable stock solution (typically 10 mM or 3.5 mg/mL) [5].

- Weighing:
  - If possible, purchase pre-weighed vials to avoid handling bulk powder.
  - If weighing is required, use an analytical balance inside the hood.
  - Technique: Use an antistatic gun on the spatula to prevent powder scattering (electrostatic dispersion is common with organic salts).
- Solvent Addition (DMSO):
  - **JNJ-28610244** is hydrophobic. Add DMSO (Dimethyl Sulfoxide) directly to the vial.
  - Calculation: For 1 mg of **JNJ-28610244** (MW: ~300-350 g/mol range, verify specific batch MW), add appropriate DMSO volume to reach 10 mM.
- Dissolution:
  - Cap the vial tightly.[4]
  - Vortex for 30 seconds.

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- Visual Check: Ensure no particulate matter remains. The solution should be clear.

- Storage:
  - Aliquot immediately into small volumes (e.g., 50 µL) to avoid freeze-thaw cycles.
  - Store at -80°C (stable for 6 months) or -20°C (stable for 1 month) [5]. Protect from light.[4] [5]

Phase C: Waste Disposal

- Liquids: Collect all DMSO waste containing **JNJ-28610244** in a container labeled "Bioactive Chemical Waste - High Potency."
- Solids: Pipette tips, vials, and gloves used during the process must be disposed of in Hazardous Waste Incineration bags. Do not use regular trash.

Emergency Response Plan

Scenario 1: Skin Contact (DMSO Solution)

- Immediate Action: Do not scrub. DMSO facilitates skin absorption.
- Rinse: Flush with cool water for 15 minutes.
- Medical: Report the incident. Monitor for systemic signs (flushing, rapid heartbeat, or inflammation) due to H4R activation.

Scenario 2: Spillage (Powder)

- Evacuate: Clear the immediate area of personnel.
- PPE: Don N95 respirator and double gloves.
- Containment: Cover spill with a damp paper towel (to prevent dust generation).
- Cleanup: Wipe up using a soap/water solution.[4] Dispose of all materials as hazardous chemical waste.

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